

Application Note & Protocol: Ligand Exchange on Au₂₅ Clusters with 2-Phenylethanethiol

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Compound of Interest

Compound Name: 2-Phenylethanethiol

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Introduction

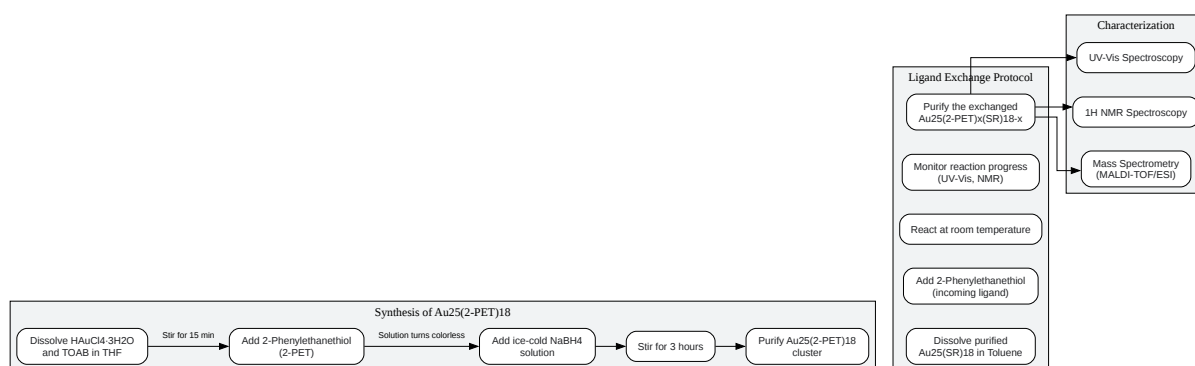
Atomically precise gold nanoclusters, particularly Au₂₅(SR)₁₈, have garnered significant attention due to their unique electronic and optical properties. The ability to modify the surface of these clusters through ligand exchange opens up a vast landscape for tailoring their functionality for applications in catalysis, sensing, and drug delivery. This document provides a detailed protocol for performing a ligand exchange reaction on Au₂₅ clusters originally capped with a different thiol-containing ligand, using **2-phenylethanethiol** (2-PET) as the incoming ligand. The protocol is based on established methodologies and includes key characterization techniques to verify the successful exchange.

Experimental Principle

The ligand exchange process on Au₂₅(SR)₁₈ clusters is a substitution reaction where the incumbent thiolate ligands (SR) on the cluster surface are replaced by an incoming thiol (in this case, **2-phenylethanethiol**). The reaction is typically driven by the relative binding affinity of the thiols to the gold surface and the concentration gradient of the incoming ligand. The core structure of the Au₂₅ cluster remains intact during this process.^{[1][2][3]}

Experimental Workflow

The following diagram outlines the key steps in the synthesis of the starting Au₂₅(SR)₁₈ cluster and the subsequent ligand exchange with **2-phenylethanethiol**.



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Caption: Workflow for the synthesis of Au₂₅(2-PET)₁₈ and subsequent ligand exchange.

Materials and Methods

Synthesis of Au₂₅(2-PET)₁₈ Starting Material

This protocol outlines the synthesis of the Au₂₅(2-PET)₁₈ cluster, which can then be used for subsequent ligand exchange experiments or as a reference material.^{[4][5]}

Materials:

- Hydrogen tetrachloroaurate(III) trihydrate (HAuCl₄·3H₂O)
- Tetraoctylammonium bromide (TOAB)
- **2-Phenylethanethiol** (2-PET)
- Sodium borohydride (NaBH₄)
- Tetrahydrofuran (THF), anhydrous
- Methanol
- Deionized water

Protocol:

- In a flask, dissolve 1 g of HAuCl₄·3H₂O and a molar equivalent of TOAB in 50 mL of THF. Stir the solution for 15 minutes.
- Add a 10-fold molar excess of **2-phenylethanethiol** to the solution. The color of the solution will gradually change from red-yellow to colorless.
- In a separate container, dissolve 900 mg of NaBH₄ in 50 mL of ice-cold deionized water.
- Rapidly add the NaBH₄ solution to the gold-thiol solution under vigorous stirring.
- Allow the reaction to proceed for at least 3 hours at room temperature.
- The resulting Au₂₅(2-PET)₁₈ clusters can be purified by washing with methanol to remove excess thiol and other byproducts, followed by dissolution in a minimal amount of toluene or dichloromethane and precipitation with a larger volume of methanol. The purification process should be repeated several times.

Protocol for Ligand Exchange with 2-Phenylethanethiol

This protocol describes the procedure for exchanging the original ligands on a pre-synthesized Au₂₅(SR)₁₈ cluster with **2-phenylethanethiol**.

Materials:

- Purified Au₂₅(SR)₁₈ nanoclusters
- **2-Phenylethanethiol** (2-PET)
- Toluene, anhydrous

Protocol:

- Dissolve the purified Au₂₅(SR)₁₈ clusters in toluene to a final concentration of approximately 1 mg/mL.[\[6\]](#)
- Add **2-phenylethanethiol** to the cluster solution. The molar ratio of the incoming ligand to the Au₂₅ cluster is a critical parameter and should be optimized. Ratios ranging from 15:1 to 20:1 (ligand:cluster) have been reported to be effective.[\[6\]](#)
- Allow the reaction mixture to stir at room temperature. The reaction time can vary from a few hours to over a day, depending on the desired degree of exchange.[\[4\]](#)
- Monitor the progress of the ligand exchange reaction using the characterization techniques described below.
- Once the desired level of exchange is achieved, the product, Au₂₅(2-PET)_x(SR)_{18-x}, can be purified using the same solvent/anti-solvent precipitation method described for the initial cluster synthesis (e.g., precipitation from toluene/dichloromethane with methanol).

Characterization of Ligand Exchange

Successful ligand exchange can be confirmed through a combination of spectroscopic and spectrometric techniques.

UV-Vis Spectroscopy

The electronic structure of Au₂₅ clusters gives rise to characteristic absorption features in the UV-Vis spectrum.^[7] During ligand exchange, subtle changes in these features, such as shifts or changes in the intensity of the peaks around 400 nm, 450 nm, and 670-700 nm, can indicate a modification of the ligand shell.^{[4][7]} The core size of the cluster is generally retained if the characteristic HOMO-LUMO transition peak around 670 nm remains.^{[7][8]}

¹H NMR Spectroscopy

¹H NMR is a powerful tool for monitoring the ligand exchange process in real-time.^{[4][7]} By acquiring spectra at different time points, one can observe the decrease in the intensity of the signals corresponding to the free incoming **2-phenylethanethiol** and the simultaneous increase in the signals corresponding to the displaced free ligand in the solution.^[4] The broadening of the proton signals of the 2-PET ligand attached to the cluster surface is also indicative of successful binding.^[7]

Mass Spectrometry (MALDI-TOF or ESI-MS)

Mass spectrometry provides direct evidence of ligand exchange by allowing for the determination of the molecular weight of the resulting clusters.^{[4][6]} By analyzing the mass spectra, one can identify the parent Au₂₅(SR)₁₈ cluster and a distribution of new peaks corresponding to clusters where one or more of the original ligands have been replaced by **2-phenylethanethiol**, i.e., Au₂₅(2-PET)_x(SR)_{18-x}.^[4]

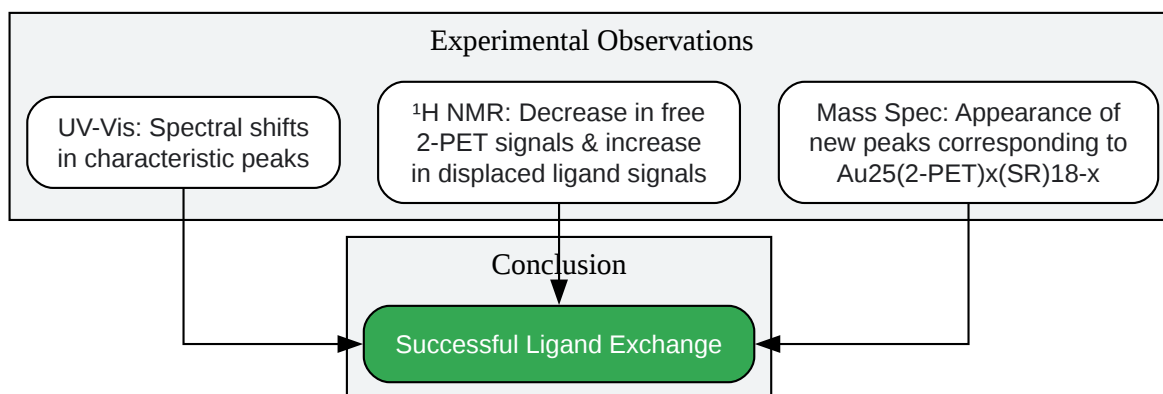
Quantitative Data Summary

The following table summarizes key quantitative parameters for the ligand exchange reaction. These values should be considered as starting points and may require optimization for specific ligand systems.

Parameter	Value	Reference
Au25 Cluster Concentration	~1 mg/mL	[6]
Molar Ratio (Ligand:Cluster)	15:1 to 20:1	[6]
Solvent	Toluene or THF	[6][9]
Reaction Temperature	Room Temperature	[6][10][11]
Reaction Time	3 hours to ~24 hours	[4][7]
Monitoring Techniques	UV-Vis, ^1H NMR, Mass Spectrometry	[4][7]

Logical Relationships in Ligand Exchange Monitoring

The following diagram illustrates the logical connections between the experimental observations and the conclusion of a successful ligand exchange.



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Caption: Rationale for confirming successful ligand exchange based on analytical data.

Conclusion

This application note provides a comprehensive protocol for the ligand exchange on Au₂₅ clusters using **2-phenylethanethiol**. By following the detailed experimental procedures and utilizing the described characterization techniques, researchers can effectively modify the surface of these nanoclusters for a wide range of applications. The provided quantitative data and logical diagrams serve as a valuable resource for planning and executing these experiments.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Ligand-exchange synthesis of selenophenolate-capped Au₂₅ nanoclusters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Ligand exchange reactions on thiolate-protected gold nanoclusters - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Combined spectroscopic studies on post-functionalized Au₂₅ cluster as an ATR-FTIR sensor for cations - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Combined spectroscopic studies on post-functionalized Au₂₅ cluster as an ATR-FTIR sensor for cations - Chemical Science (RSC Publishing) DOI:10.1039/D1SC01654G [pubs.rsc.org]
- 6. Evidence for stereoelectronic effects in ligand exchange reactions on Au₂₅ nanoclusters - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. pradeepresearch.org [pradeepresearch.org]
- 9. researchgate.net [researchgate.net]
- 10. Engineering ligand chemistry on Au₂₅ nanoclusters: from unique ligand addition to precisely controllable ligand exchange - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 11. Engineering ligand chemistry on Au₂₅ nanoclusters: from unique ligand addition to precisely controllable ligand exchange - PMC [pmc.ncbi.nlm.nih.gov]

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